

A Comparative Guide to Silver Leaching: Thiosulfate vs. Cyanide

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Compound of Interest

Compound Name: Sodium silver thiosulfate

CAS No.: 16027-55-7

Cat. No.: B12793779

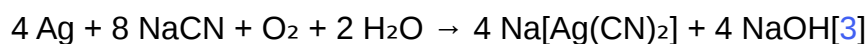
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The extraction of silver from its ores is a critical process in the precious metals industry. For decades, cyanidation has been the dominant method, lauded for its efficiency and cost-effectiveness. However, growing environmental and safety concerns associated with cyanide have driven significant research into alternative lixiviants. Among the most promising is thiosulfate, a non-toxic reagent that offers a potentially more sustainable approach to silver leaching. This guide provides an in-depth, objective comparison of silver thiosulfate and cyanide leaching, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

The Chemistry of Dissolution: A Tale of Two Lixiviants

The fundamental difference between cyanide and thiosulfate leaching lies in their chemical interactions with silver.

Cyanide Leaching: In the presence of oxygen, cyanide ions (CN^-) react with metallic silver (Ag) to form a stable, soluble silver-cyanide complex, primarily dicyanoargentate(I) ($[\text{Ag}(\text{CN})_2]^-$).^[1]^[2]^[3] The overall simplified reaction is often represented by Elsner's equation:



For silver sulfide (Ag_2S), the most common form of silver in ores, the reaction is more complex and involves the formation of thiocyanate (CNS^-) and thiosulfate ($\text{S}_2\text{O}_3^{2-}$) as byproducts.

Thiosulfate Leaching: Thiosulfate ions ($\text{S}_2\text{O}_3^{2-}$) also form stable complexes with silver, such as $[\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-}$ and $[\text{Ag}(\text{S}_2\text{O}_3)_3]^{5-}$. Unlike cyanidation, the thiosulfate leaching of metallic silver requires an oxidant, typically copper(II) ions, and is often carried out in an ammoniacal solution. The ammonia serves to keep the copper ions in solution and can also contribute to the overall leaching process. The reactions are multifaceted, but a simplified representation is:



Performance Under the Microscope: A Comparative Analysis

The choice between thiosulfate and cyanide is not merely a matter of chemistry but also of practical performance. Below is a detailed comparison based on key experimental parameters.

Silver Recovery Rates

Both cyanide and thiosulfate can achieve high silver recovery rates, often exceeding 90%, under optimized conditions. However, the effectiveness of each lixiviant is highly dependent on the specific mineralogy of the ore.

- **Cyanide:** Generally exhibits high and well-established recovery rates for a wide range of silver ores.
- **Thiosulfate:** Can be more effective for certain refractory ores where cyanide performance is poor. For instance, in carbonaceous ores, the gold-thiosulfate complex shows less affinity for the carbonaceous material, reducing the "preg-robbing" phenomenon that can hinder cyanidation.

One comparative study on silver leaching from tailings found that maximum silver recoveries of 92% and 93% were achieved with cyanide (at 323 K) and thiosulfate (at 328 K), respectively, demonstrating the comparable efficacy of the two systems under their optimal conditions.

Leaching Kinetics

The speed at which silver is dissolved is a critical factor in process efficiency.

- Cyanide: Generally exhibits faster leaching kinetics under optimal conditions.[\[1\]](#)
- Thiosulfate: The leaching process is typically slower than cyanidation. However, the rate can be significantly enhanced by the presence of catalysts, most notably copper(II) ions.[\[1\]](#)[\[5\]](#)
The concentration of ammonia also plays a crucial role, with the ammonia/thiosulfate ratio influencing the silver extraction velocity.[\[4\]](#)[\[11\]](#)

Kinetic studies have shown that both processes can be under mixed control, influenced by both chemical reaction rates and mass transfer (diffusion) of reactants and products.[\[7\]](#)[\[8\]](#) Apparent activation energies for cyanide and thiosulfate leaching of silver have been reported to be similar, in the range of 21-24 kJ/mol, further indicating mixed-control kinetics.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Reagent Stability and Consumption

The stability of the lixiviant and its consumption rate are major economic and operational considerations.

- Cyanide: Relatively stable under the alkaline conditions ($\text{pH} > 10.5$) required for leaching, which minimizes the formation of toxic hydrogen cyanide gas.[\[1\]](#)[\[3\]](#) However, cyanide can be consumed by other metals present in the ore, such as copper and iron, leading to higher consumption and processing costs.[\[3\]](#)
- Thiosulfate: Less stable than cyanide and is prone to oxidation and decomposition, which can lead to increased consumption.[\[1\]](#)[\[12\]](#) The presence of certain minerals can catalyze this decomposition.[\[13\]](#) This instability is a significant drawback that researchers are actively working to address through various strategies, including the use of additives and alternative catalytic systems.[\[12\]](#)[\[13\]](#)

Environmental Impact and Safety

This is arguably the most significant differentiator between the two lixivants.

- Cyanide: Highly toxic to humans and wildlife, necessitating stringent safety protocols for handling, transportation, and disposal.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) Accidental spills can have

devastating environmental consequences.

- Thiosulfate: Considered a non-toxic and environmentally benign alternative to cyanide.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[19\]](#) This significantly reduces the risks associated with its use and simplifies waste management procedures.

The lower toxicity of thiosulfate makes it a much more attractive option from an environmental and public health perspective.[\[20\]](#)

Experimental Data Summary

Parameter	Silver Thiosulfate Leaching	Cyanide Leaching	Key Considerations & Causality
Silver Recovery	Can achieve >90% recovery, sometimes exceeding cyanide for refractory ores.[7][8]	Generally high and well-established, often >90%.[1]	Ore mineralogy is a critical factor. Thiosulfate can be more selective for silver in complex ores. [8][9]
Leaching Kinetics	Generally slower but can be enhanced with catalysts like Cu^{2+} . [1]	Faster under optimal conditions.[1]	The catalytic role of copper is crucial for the thiosulfate process, acting as an oxidant.[5]
Reagent Stability	Less stable; prone to oxidation and decomposition.[1][13]	Relatively stable under alkaline conditions.[1]	Thiosulfate decomposition can form polythionates, which can negatively impact the process.[9]
Toxicity	Relatively non-toxic and environmentally benign.[1][19]	Highly toxic to humans and wildlife. [1][14][15][16][17][18]	The low toxicity of thiosulfate significantly reduces safety and environmental risks. [20]
Optimal pH	Typically alkaline (pH 9-10).[4][6]	Alkaline (pH > 10.5) to prevent HCN gas formation.[3]	pH control is crucial for both processes to ensure lixiviant stability and efficiency.
Effect of Copper	Essential as a catalyst.[5]	Can increase cyanide consumption.	Copper minerals readily dissolve in cyanide, increasing reagent costs.

Experimental Protocols: A Step-by-Step Guide

To ensure the reproducibility and validity of comparative studies, the following detailed protocols for laboratory-scale leaching experiments are provided.

Protocol 1: Silver Leaching with Thiosulfate

- Ore Preparation: Grind the silver-bearing ore to the desired particle size (e.g., -75 μm).
- Leaching Solution Preparation: Prepare a solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) at the desired concentration (e.g., 0.1 M to 0.5 M) in deionized water. Add ammonium hydroxide (NH_4OH) to adjust the pH to the target range (e.g., 9-10).^[6] Add copper sulfate (CuSO_4) as a catalyst to the desired concentration (e.g., 10-50 mM).
- Leaching Procedure:
 - Add a known mass of the prepared ore to a reaction vessel to achieve the desired pulp density (e.g., 20-40% solids).
 - Add the prepared leaching solution to the reaction vessel.
 - Agitate the slurry at a constant speed (e.g., 500 rpm) using a mechanical stirrer.
 - Maintain a constant temperature (e.g., 25-50°C).
 - Periodically take samples of the solution, ensuring to filter them immediately to remove solids.
- Analysis: Analyze the filtered solution samples for dissolved silver concentration using a suitable analytical technique such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).
- Data Interpretation: Calculate the percentage of silver extracted over time to determine the leaching kinetics and final recovery.

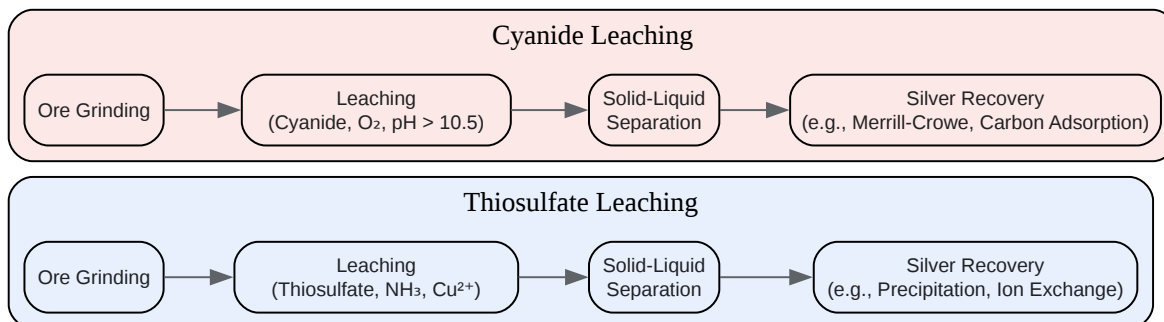
Protocol 2: Silver Leaching with Cyanide

- Ore Preparation: Grind the silver-bearing ore to the desired particle size (e.g., -75 μm).

- **Leaching Solution Preparation:** Prepare a solution of sodium cyanide (NaCN) at the desired concentration (e.g., 0.05 M to 0.2 M) in deionized water.^[2] Adjust the pH to >10.5 using lime (CaO) or sodium hydroxide (NaOH) to prevent the formation of HCN gas.
- **Leaching Procedure:**
 - Add a known mass of the prepared ore to a reaction vessel to achieve the desired pulp density.
 - Add the prepared cyanide solution to the reaction vessel.
 - Agitate the slurry at a constant speed while sparging with air or oxygen to provide the necessary oxidant.
 - Maintain a constant temperature.
 - Periodically take and filter solution samples.
- **Analysis:** Analyze the filtered solution samples for dissolved silver concentration using AAS or ICP-MS.
- **Data Interpretation:** Calculate the percentage of silver extracted over time.

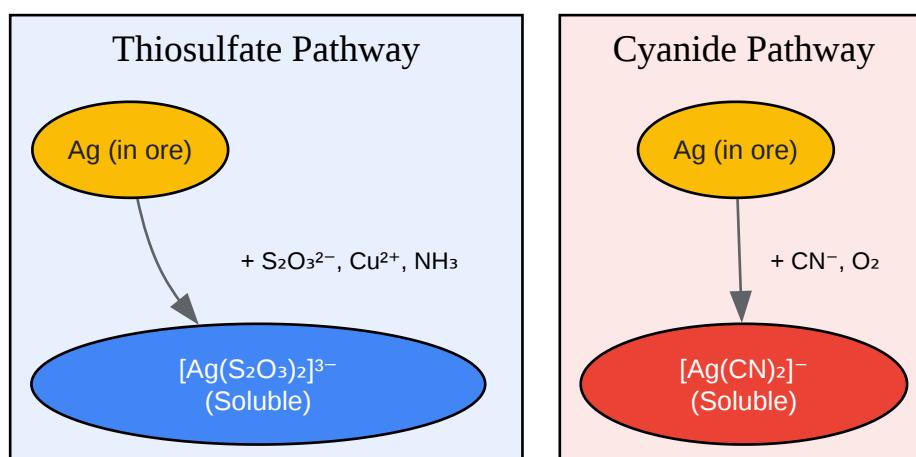
Visualizing the Processes

To better understand the workflows and chemical pathways, the following diagrams are provided.



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Caption: Comparative workflow for thiosulfate and cyanide leaching of silver ores.



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Caption: Simplified chemical pathways for silver dissolution in thiosulfate and cyanide.

Conclusion and Future Outlook

The choice between silver thiosulfate and cyanide leaching is a complex one, with significant trade-offs to consider. While cyanide remains a highly effective and well-understood lixiviant, its extreme toxicity and associated environmental risks are major deterrents. Thiosulfate presents

a compelling, non-toxic alternative that can achieve comparable, and in some cases superior, silver recoveries, particularly for refractory ores.[\[7\]](#)[\[8\]](#)[\[9\]](#)

However, challenges with thiosulfate leaching, such as reagent instability and slower kinetics, must be addressed through continued research and process optimization. The development of more stable catalytic systems and improved methods for recovering silver from thiosulfate solutions are key areas of ongoing investigation.[\[12\]](#)[\[13\]](#)

For researchers and professionals in the field, a thorough understanding of the specific ore mineralogy, coupled with careful consideration of economic, environmental, and safety factors, is paramount in selecting the most appropriate leaching technology. As environmental regulations become increasingly stringent, the importance of developing and implementing safer, more sustainable hydrometallurgical processes like thiosulfate leaching will only continue to grow.

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